

Prudent Disposal of Shizukanolide: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Shizukanolide*

Cat. No.: *B1605615*

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **Shizukanolide**, a sesquiterpene lactone. The following procedures are based on general best practices for the disposal of laboratory chemical waste. Researchers, scientists, and drug development professionals should always consult their institution's specific safety protocols and local regulations, in addition to the information provided herein. A specific Safety Data Sheet (SDS) for **Shizukanolide** should be referenced if available.

I. Understanding the Compound: Shizukanolide Properties

While a comprehensive hazard profile for **Shizukanolide** is not readily available, its classification as a sesquiterpene lactone suggests that it should be handled with care. Many sesquiterpene lactones are known to be biologically active and may possess irritant or sensitizing properties. The provided data is based on publicly available chemical information.^[1]

Property	Value	Source
Chemical Formula	C15H18O2	PubChem
Molecular Weight	230.30 g/mol	PubChem
Appearance	Solid (form may vary)	General
Solubility	Soluble in polar organic solvents	Inferred from extraction methods[2]
Known Biological Activity	Antifungal (for dehydro-shizukanolide)[3]	Immunomart

II. Step-by-Step Disposal Protocol for Shizukanolide Waste

The following protocol outlines the recommended steps for the safe disposal of solid **Shizukanolide** and contaminated labware, as well as solutions containing **Shizukanolide**.

A. Solid **Shizukanolide** Waste and Contaminated Labware Disposal

- Segregation: Isolate solid **Shizukanolide** waste, including unused or expired pure compounds and grossly contaminated items (e.g., weighing boats, spatulas), from other laboratory waste streams.
- Containerization:
 - For pure **Shizukanolide**, the original manufacturer's container is the preferred choice for disposal.[4]
 - If the original container is not available or compromised, use a new, clean, and compatible container with a secure, leak-proof screw-on cap.[5][6] The container should be made of a material that will not react with the compound.
 - For contaminated lab supplies (e.g., gloves, wipes), double-bag the waste in clear plastic bags.[5]

- Contaminated sharps, such as pipette tips or broken glass, must be placed in a designated, puncture-resistant sharps container.[\[5\]](#)
- Labeling:
 - Clearly label the waste container with the words "Hazardous Waste."[\[6\]](#)
 - The label must include the full chemical name, "**Shizukanolide**," and its CAS number (70578-36-8).[\[1\]](#) Do not use abbreviations or chemical formulas.[\[7\]](#)
 - Indicate the associated hazards (e.g., "Irritant," "Handle with Care").
 - Record the date when the waste was first added to the container.[\[6\]](#)
- Storage:
 - Store the sealed and labeled waste container in a designated satellite accumulation area (SAA) within the laboratory.[\[6\]](#)
 - The SAA should be a secure location, away from general lab traffic and incompatible chemicals.
 - Ensure the storage area is well-ventilated.
- Disposal Request:
 - Once the container is full or has been in storage for the maximum allowable time according to your institution's policy (e.g., 90 days), arrange for its collection by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[\[5\]](#)

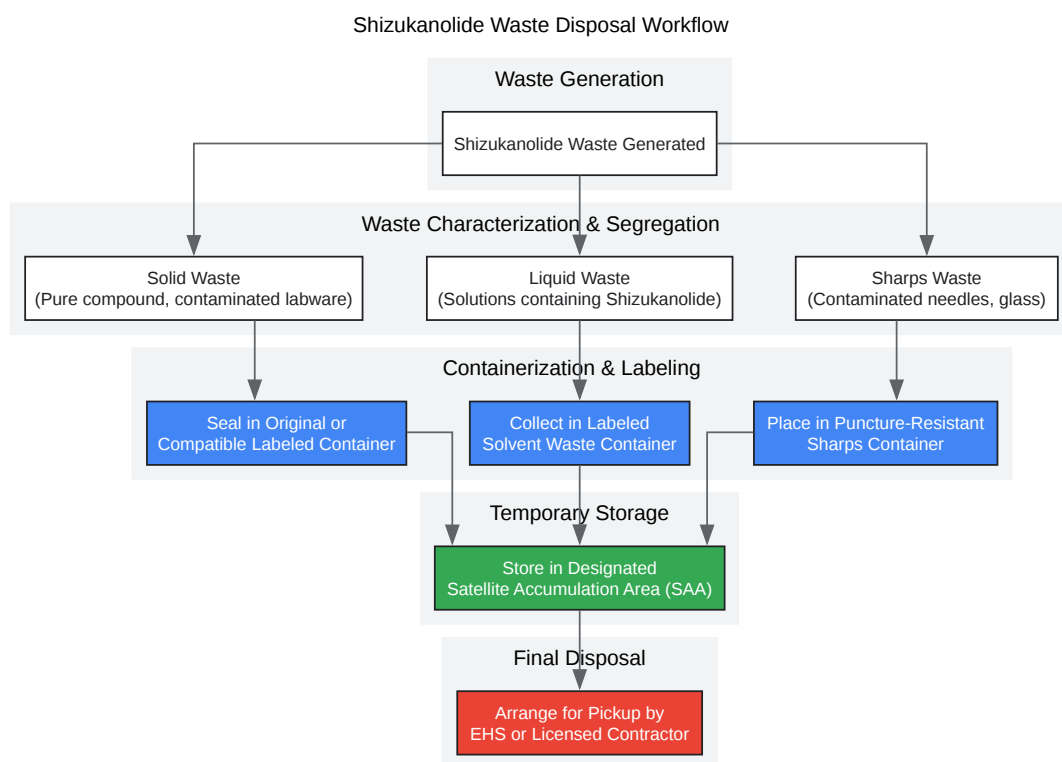
B. Liquid **Shizukanolide** Waste (Solutions) Disposal

- Segregation: Collect all liquid waste containing **Shizukanolide** in a dedicated, compatible waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's EHS.
- Containerization:

- Use a shatter-resistant container, preferably plastic-coated glass or a high-density polyethylene (HDPE) carboy, with a secure, leak-proof screw-on cap.[4]
- Ensure the container is chemically compatible with the solvent used to dissolve the **Shizukanolide**.
- Labeling:
 - Label the container with "Hazardous Waste" and the full names and approximate concentrations of all chemical constituents, including "**Shizukanolide**" and the solvent(s). [6]
 - List the associated hazards of the solution (e.g., "Flammable Liquid," "Toxic").
 - Record the accumulation start date.[6]
- Storage:
 - Store the liquid waste container in a secondary containment bin or tray to prevent spills.[5] The secondary containment should be able to hold 110% of the volume of the primary container.[5]
 - Store in a designated SAA, segregated from incompatible materials.
- Disposal Request:
 - Arrange for pickup by your institution's EHS or a licensed hazardous waste contractor when the container is full or reaches its storage time limit.

III. Experimental Workflow for Waste Segregation and Disposal

The following diagram illustrates the logical workflow for the proper segregation and disposal of **Shizukanolide** waste.



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Caption: Workflow for the proper disposal of **Shizukanolide** waste.

This guide is intended to supplement, not replace, the hazardous waste disposal procedures established by your institution and local regulatory agencies. Always prioritize safety and compliance in the handling and disposal of all laboratory chemicals.

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